

# An In-depth Technical Guide to the Toxicological Profile of 4-Fluorobiphenyl

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## Compound of Interest

Compound Name: 4-Fluorobiphenyl

Cat. No.: B1198766

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## Abstract

**4-Fluorobiphenyl** (4-FBP), a fluorinated aromatic compound, sees application as an intermediate in the synthesis of various organic molecules, including pharmaceuticals and agrochemicals. Despite its industrial relevance, a comprehensive public toxicological profile for **4-Fluorobiphenyl** remains notably sparse. This technical guide synthesizes the available data on the toxicological properties of 4-FBP, including its physical and chemical characteristics, metabolic pathways, and known toxicological effects. Due to the limited availability of specific quantitative data for many standard toxicological endpoints, this document also outlines the detailed experimental protocols for key assays that would be necessary to fully characterize its toxicological profile. This guide is intended to be a resource for researchers, scientists, and professionals in drug development by providing a consolidated overview of the current knowledge and identifying critical data gaps for future research.

## Chemical and Physical Properties

A foundational understanding of the physicochemical properties of a compound is essential for assessing its toxicological potential, including its absorption, distribution, metabolism, and excretion (ADME) profile.

Property	Value	Reference
CAS Number	324-74-3	<a href="#">[1]</a>
Molecular Formula	C <sub>12</sub> H <sub>9</sub> F	<a href="#">[1]</a>
Molecular Weight	172.20 g/mol	<a href="#">[1]</a>
Appearance	White to light brown crystalline solid	<a href="#">[1]</a>
Melting Point	75-79 °C	
Boiling Point	253.0 °C at 760 mmHg	
Water Solubility	Insoluble	
LogP (Octanol-Water Partition Coefficient)	3.91 - 4.1	

## Toxicological Data

Comprehensive toxicological data for **4-Fluorobiphenyl** is not readily available in the public domain. The following tables summarize the available information and highlight the existing data gaps.

### Acute Toxicity

Endpoint	Test Species	Route of Administration	Value	Reference
LD <sub>50</sub>	Data not available	Oral	Data not available	
LD <sub>50</sub>	Data not available	Dermal	Data not available	
LC <sub>50</sub>	Data not available	Inhalation	Data not available	

### Sub-chronic and Chronic Toxicity

Study Type	Test Species	Route of Administration	NOAEL/LOAEL	Reference
90-Day Repeated Dose	Data not available	Oral	Data not available	
Chronic Toxicity	Data not available	Data not available	Data not available	

## Carcinogenicity

Test Species	Route of Administration	Results	Reference
Data not available	Data not available	Data not available	

## Genotoxicity

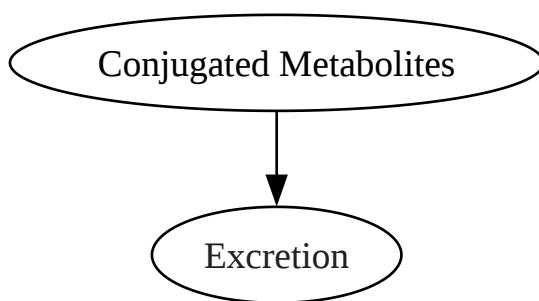
Assay	Test System	Metabolic Activation	Result	Reference
Ames Test	Salmonella typhimurium	Data not available	Data not available	
In vitro Micronucleus Test	Mammalian Cells	Data not available	Data not available	
In vitro Chromosomal Aberration	Mammalian Cells	Data not available	Data not available	
In vivo Genotoxicity	Data not available	Not applicable	Data not available	

## Reproductive and Developmental Toxicity

Study Type	Test Species	Route of Administration	NOAEL/LOAEL	Reference
Two-Generation Reproductive Toxicity	Data not available	Data not available	Data not available	
Prenatal Developmental Toxicity	Data not available	Data not available	Data not available	

## Metabolism

The metabolism of **4-Fluorobiphenyl** has been investigated in vitro using hepatic microsomes from rats. The primary metabolic pathway is hydroxylation, mediated by cytochrome P450 (CYP) enzymes. The major metabolite formed is **4'-hydroxy-4-fluorobiphenyl**. The rate of metabolism can be influenced by pretreatment with CYP inducers such as phenobarbitone and 3-methylcholanthrene.<sup>[2]</sup> Specifically, pretreatment with phenobarbitone or 3-methylcholanthrene was shown to increase the overall rate of metabolism of **4-fluorobiphenyl** to water-soluble metabolites.<sup>[2]</sup> The minor route of metabolism for 4-halobiphenyls, including **4-fluorobiphenyl**, appears to be 3-hydroxylation, which is ortho to the halogen.<sup>[2]</sup>



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Caption: Potential activation of the Aryl Hydrocarbon Receptor (AhR) pathway.

## Conclusion and Future Directions

The currently available data on the toxicological profile of **4-Fluorobiphenyl** is insufficient to conduct a thorough risk assessment. While in vitro metabolism studies provide initial insights,

there is a critical lack of quantitative data on its acute, sub-chronic, and chronic toxicity, as well as its potential for genotoxicity, carcinogenicity, and reproductive and developmental effects.

Future research should prioritize conducting studies according to established international guidelines (e.g., OECD) to fill these data gaps. A comprehensive evaluation of its genotoxic potential through a standard battery of tests (Ames, micronucleus, chromosomal aberration) is urgently needed. Furthermore, *in vivo* studies are necessary to determine its systemic toxicity profile upon repeated exposure and to assess its carcinogenic and reproductive hazards. Investigation into its potential to interact with key cellular signaling pathways, such as the AhR pathway, would provide valuable mechanistic insights into its potential toxicity. This information is crucial for ensuring the safe handling and use of **4-Fluorobiphenyl** in industrial and research settings and for the safety assessment of any consumer products that may contain it or its derivatives.

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## References

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